

# Regaloside K: A Technical Guide on a Phenylpropanoid Glycoside from *Lilium longiflorum*

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Regaloside K*

Cat. No.: *B12390815*

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## Abstract

**Regaloside K** is a naturally occurring phenylpropanoid glycoside that has been isolated from the Easter Lily, *Lilium longiflorum* Thunb.[1][2]. Despite its discovery, detailed information regarding its specific biological activities, mechanism of action, and chemical synthesis remains limited in publicly accessible scientific literature. This technical guide synthesizes the available information on **Regaloside K**, including its discovery, chemical properties, and potential, albeit unconfirmed, biological activities. Due to the limited availability of primary source data, this guide also presents generalized experimental protocols for the isolation of similar compounds from *Lilium* species and discusses the reported bioactivities of a related, but unconfirmed, "regaloside." Further research is warranted to fully elucidate the therapeutic potential of **Regaloside K**.

## Discovery and History

**Regaloside K** was first reported in a 1991 publication by Miyase et al. in the Chemical & Pharmaceutical Bulletin. This study focused on the isolation and characterization of phenolic glycosides from the bulbs of *Lilium longiflorum*. While this foundational paper established the existence and structure of **Regaloside K**, access to the full text has proven challenging, limiting the inclusion of detailed experimental data from the original discovery.

Subsequent mentions of **Regaloside K** in the scientific literature are sparse. It is cataloged by several chemical suppliers, confirming its chemical structure and CAS number (138772-00-6) [1]. A 2006 study by Nair et al. on the medicinal properties of Easter lily flowers reported the cyclooxygenase (COX) and lipid peroxidation inhibitory activities of a compound identified as "a regaloside"[3]. However, without access to the full study, it cannot be definitively confirmed if this compound is **Regaloside K**. More recent research on phenylpropanoid glycosides from *Lilium* species has focused on other related compounds, leaving a significant knowledge gap regarding **Regaloside K** itself[4][5][6].

## Chemical Properties

**Regaloside K** belongs to the class of phenylpropanoid glycosides, which are characterized by a phenylpropanoid moiety linked to a sugar. The basic chemical information for **Regaloside K** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C18H24O11	[1]
Molecular Weight	416.38 g/mol	[1]
CAS Number	138772-00-6	[1]
Source Organism	<i>Lilium longiflorum</i> Thunb.	[1][2]

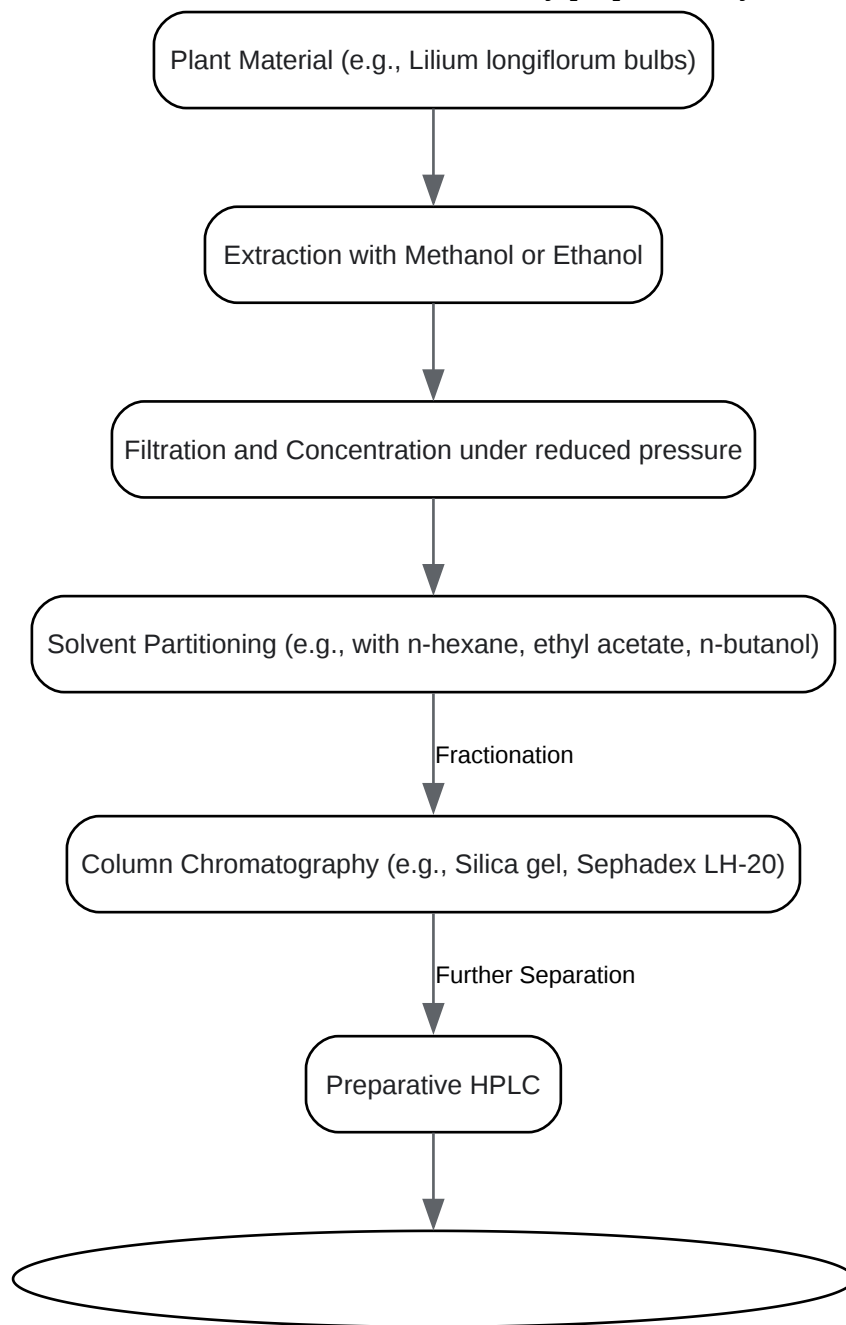
Caption: General chemical structure of **Regaloside K**.

## Experimental Protocols

### Generalized Isolation of Phenylpropanoid Glycosides from *Lilium* species

Disclaimer: The specific experimental protocol for the isolation of **Regaloside K** from the original 1991 publication by Miyase et al. could not be accessed. The following is a generalized protocol based on methods reported for the isolation of other phenylpropanoid glycosides from *Lilium longiflorum* and related species.[4][5][6]

## Generalized Isolation Workflow for Phenylpropanoid Glycosides



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Caption: Generalized workflow for the isolation of phenylpropanoid glycosides.

- Plant Material Preparation: Fresh or dried bulbs of *Lilium longiflorum* are collected and ground into a fine powder.

- **Extraction:** The powdered plant material is extracted exhaustively with methanol or ethanol at room temperature. The extraction is typically repeated multiple times to ensure complete recovery of the compounds.
- **Filtration and Concentration:** The combined extracts are filtered to remove solid plant material, and the solvent is evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity. Phenylpropanoid glycosides are typically enriched in the ethyl acetate and n-butanol fractions.
- **Column Chromatography:** The enriched fractions are subjected to column chromatography using stationary phases like silica gel or Sephadex LH-20. Elution is performed with a gradient of solvents (e.g., chloroform-methanol or methanol-water) to separate the compounds into fractions.
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compounds are further purified by preparative HPLC on a C18 column with a mobile phase such as a methanol-water or acetonitrile-water gradient.
- **Structure Elucidation:** The structure of the isolated pure compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR;  $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, HMBC) and Mass Spectrometry (MS).

## Biological Activity

Disclaimer: The following information is based on a 2006 study by Nair et al. that investigated the bioactivity of "a regaloside" from Easter lily flowers. It has not been definitively confirmed that this compound is **Regaloside K**, and the detailed experimental protocols were not accessible.<sup>[3]</sup>

## Anti-inflammatory and Antioxidant Activity

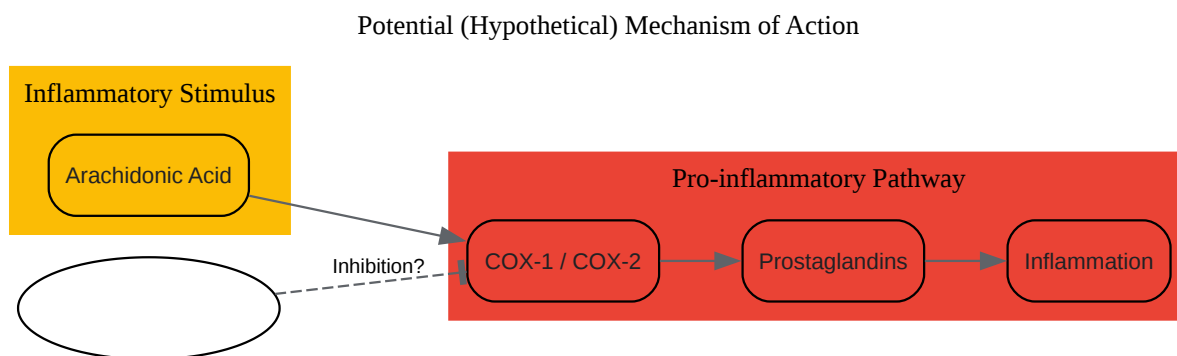
The aforementioned study reported that a regaloside (compound 11 in the study) exhibited inhibitory activity against lipid peroxidation and cyclooxygenase (COX) enzymes.<sup>[3]</sup>

Biological Activity	Result
Lipid Peroxidation Inhibition	>20% inhibition at 10 ppm
COX-1 Inhibition	Data not specified for the regaloside
COX-2 Inhibition	Data not specified for the regaloside

The study indicated that kaempferol was the most potent COX inhibitor among the tested compounds.[3] The regaloside's contribution to the overall anti-inflammatory and antioxidant properties of Easter lily flowers warrants further investigation with a confirmed pure sample of **Regaloside K**.

## Mechanism of Action

There is currently no available information in the scientific literature regarding the specific mechanism of action of **Regaloside K**. Phenylpropanoid glycosides as a class exhibit a wide range of biological activities, and their mechanisms are often attributed to their antioxidant properties, ability to modulate signaling pathways, and enzyme inhibition.[4][7]



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Caption: Hypothetical inhibition of the cyclooxygenase pathway by **Regaloside K**.

## Synthesis

There are no published reports detailing the chemical synthesis of **Regaloside K**. The synthesis of phenylpropanoid glycosides is generally a complex, multi-step process involving

the protection and deprotection of hydroxyl groups on both the phenylpropanoid and sugar moieties, followed by a glycosylation reaction.

## Future Directions

The current body of knowledge on **Regaloside K** is limited. To fully understand its potential as a therapeutic agent, the following areas of research are critical:

- **Confirmation of Biological Activity:** Isolation of a pure standard of **Regaloside K** and comprehensive screening for its biological activities, including anti-inflammatory, antioxidant, anti-cancer, and anti-diabetic properties.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways modulated by **Regaloside K**.
- **Development of a Synthetic Route:** Establishment of an efficient and scalable synthetic method for **Regaloside K** to enable further pharmacological studies and the generation of analogues for structure-activity relationship (SAR) studies.
- **Pharmacokinetic and Toxicological Profiling:** In vivo studies to determine the absorption, distribution, metabolism, excretion (ADME), and toxicity profile of **Regaloside K**.

## Conclusion

**Regaloside K** is a phenylpropanoid glycoside from *Lilium longiflorum* whose discovery has not been followed by extensive research into its biological properties. While preliminary data on a related compound suggests potential anti-inflammatory and antioxidant activities, these findings require confirmation with a pure, authenticated sample of **Regaloside K**. The lack of information on its synthesis and mechanism of action highlights significant opportunities for future research to explore the therapeutic potential of this natural product. This technical guide serves as a summary of the current, limited knowledge and a call for further investigation into this intriguing molecule.

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- To cite this document: BenchChem. [Regaloside K: A Technical Guide on a Phenylpropanoid Glycoside from *Lilium longiflorum*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12390815#regaloside-k-discovery-and-history]

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Address: 3281 E Guasti Rd

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